

Unveiling the Protonophoric Power of Pyrrolomycin C: A Comparative Guide

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Compound of Interest

Compound Name: Pyrrolomycin C

Cat. No.: B1207317

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For researchers, scientists, and drug development professionals, this guide provides an in-depth validation of **Pyrrolomycin C**'s protonophoric mechanism, offering a comparative analysis with other known mitochondrial uncouplers. This document synthesizes experimental data, details methodologies for key experiments, and visualizes complex processes to facilitate a comprehensive understanding.

Pyrrolomycins, a class of polyhalogenated antibiotics, have garnered significant interest for their potent biological activities. Among them, **Pyrrolomycin C** has been identified as an effective mitochondrial uncoupler, a property that underlies its antimicrobial and cytotoxic effects. This guide delves into the experimental evidence validating its mechanism of action and compares its performance with its structural analog, Pyrrolomycin D, and the classical uncoupler, Carbonyl Cyanide m-Chlorophenyl Hydrazone (CCCP).

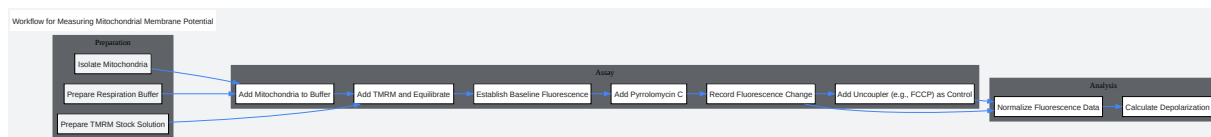
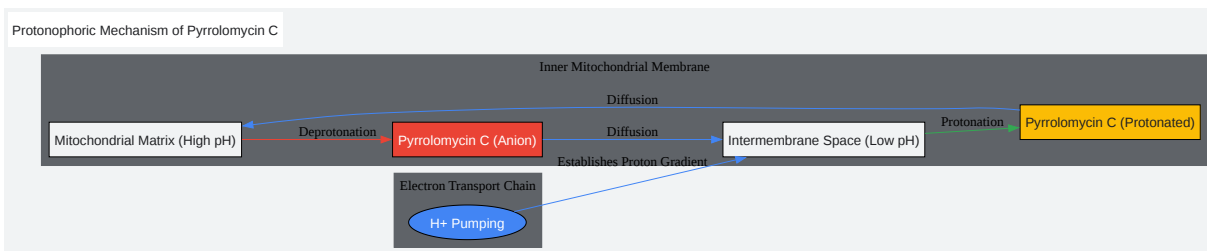
Comparative Analysis of Protonophoric Activity

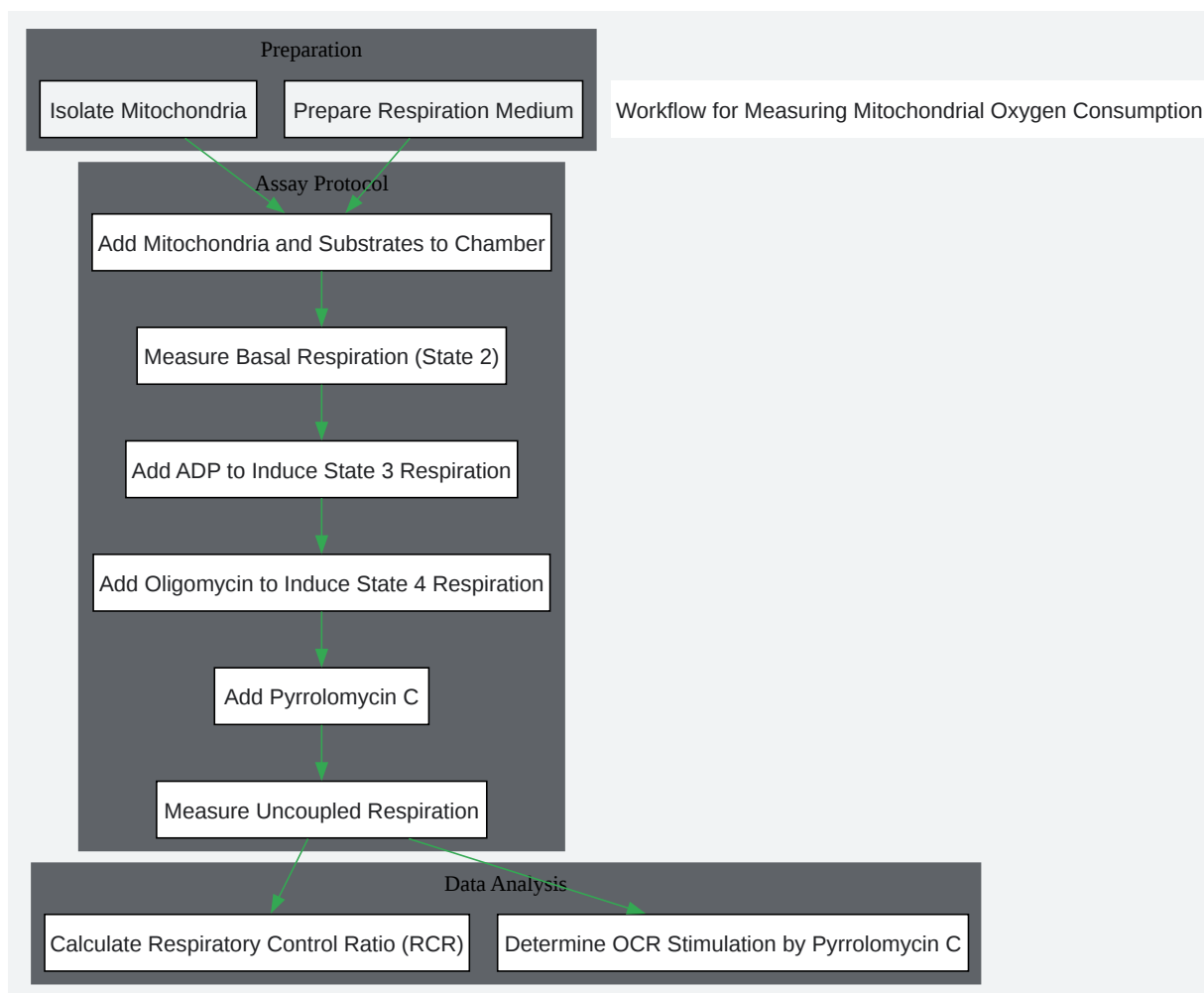
The protonophoric activity of **Pyrrolomycin C** is most evident in its ability to dissipate the mitochondrial membrane potential ($\Delta\Psi_m$) and stimulate cellular respiration. Experimental data consistently demonstrates its superior potency compared to the well-established uncoupler CCCP.

Compound	Effective Concentration for Mitochondrial Uncoupling	Key Findings
Pyrrolomycin C	Submicromolar range[1]	More active than Pyrrolomycin D in isolated rat liver mitochondria, attributed to better penetration of the outer mitochondrial membrane.[1][2]
Pyrrolomycin D	Nanomolar to submicromolar range	More active than Pyrrolomycin C in inverted submitochondrial particles and liposomes.[1][2]
CCCP	Micromolar range	Significantly less potent than both Pyrrolomycin C and D in inducing proton transport across lipid bilayers.[3][4][5]

Visualizing the Protonophoric Mechanism

The following diagram illustrates the proposed mechanism by which **Pyrrolomycin C** acts as a protonophore, shuttling protons across the inner mitochondrial membrane and thereby uncoupling oxidative phosphorylation.







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